

solubility of 2-Chloronicotinamide in common organic solvents

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Compound of Interest

Compound Name: 2-Chloronicotinamide

Cat. No.: B082574

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An In-depth Technical Guide on the Solubility of **2-Chloronicotinamide** in Common Organic Solvents

For researchers, scientists, and professionals in drug development, a thorough understanding of the solubility of active pharmaceutical ingredients (APIs) is fundamental. This technical guide provides a detailed overview of the solubility of **2-Chloronicotinamide** (2-CNA), a key intermediate in the synthesis of various pharmaceutical compounds. This document presents quantitative solubility data, comprehensive experimental protocols, and visual representations of the methodologies involved.

Physicochemical Properties of 2-Chloronicotinamide

Property	Value
IUPAC Name	2-chloropyridine-3-carboxamide
Molecular Formula	C ₆ H ₅ ClN ₂ O
Molecular Weight	156.57 g/mol
CAS Number	10366-35-5
Melting Point	164-167 °C

Quantitative Solubility Data

The mole fraction solubility of **2-Chloronicotinamide** was determined in several pure organic solvents and water across a range of temperatures. The following table summarizes these findings, providing a clear comparison of solubility in different solvent systems.

Table 1: Mole Fraction Solubility (x) of **2-Chloronicotinamide** in Pure Solvents at Various Temperatures (T/K)[\[1\]](#)

T/K	Water ($x \cdot 10^3$)	N,N-Dimethylformamide (DMF) ($x \cdot 10^3$)	N,N-Dimethylacetamide (DMAC) ($x \cdot 10^3$)	2-Methoxyethanol (EGME) ($x \cdot 10^3$)
278.15	1.83	221.71	296.53	45.28
283.15	2.15	243.86	325.82	52.17
288.15	2.53	267.92	357.98	60.01
293.15	2.98	294.01	393.21	68.89
298.15	3.52	322.25	431.75	78.93
303.15	4.15	352.79	473.83	90.25
308.15	4.90	385.78	519.71	103.01
313.15	5.79	421.38	569.65	117.36
318.15	6.84	459.78	623.94	133.48
323.15	8.08	501.19	682.89	151.55

Experimental Protocols

The determination of solubility is a critical experimental procedure. Below are detailed methodologies commonly employed for assessing the solubility of organic compounds like **2-Chloronicotinamide**.

Isothermal Equilibrium Method

This widely used method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute.

Apparatus:

- Jacketed glass vessel for temperature control
- Magnetic stirrer and stir bars
- Constant temperature water bath
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- An excess amount of **2-Chloronicotinamide** is added to a known volume of the selected solvent in the jacketed glass vessel.
- The vessel is sealed to prevent solvent evaporation.
- The mixture is agitated using a magnetic stirrer at a constant temperature, maintained by the circulating water bath, for a sufficient time to reach equilibrium (typically 24-48 hours).
- After stirring, the solution is allowed to stand undisturbed for several hours to allow undissolved solids to settle.
- A sample of the supernatant is withdrawn using a pre-heated or pre-cooled syringe to match the experimental temperature.
- The sample is immediately filtered through a syringe filter to remove any undissolved particles.
- The filtered solution is then diluted with an appropriate solvent.

- The concentration of **2-Chloronicotinamide** in the diluted sample is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- The mole fraction solubility is calculated from the determined concentration.

Laser Monitoring Technique (Dynamic Method)[1]

This dynamic method involves observing the dissolution of a solid solute in a solvent as the temperature is changed at a constant rate.

Apparatus:

- Jacketed glass vessel
- Laser transmitter and receiver
- Magnetic stirrer
- Programmable thermostatic bath
- Digital temperature probe

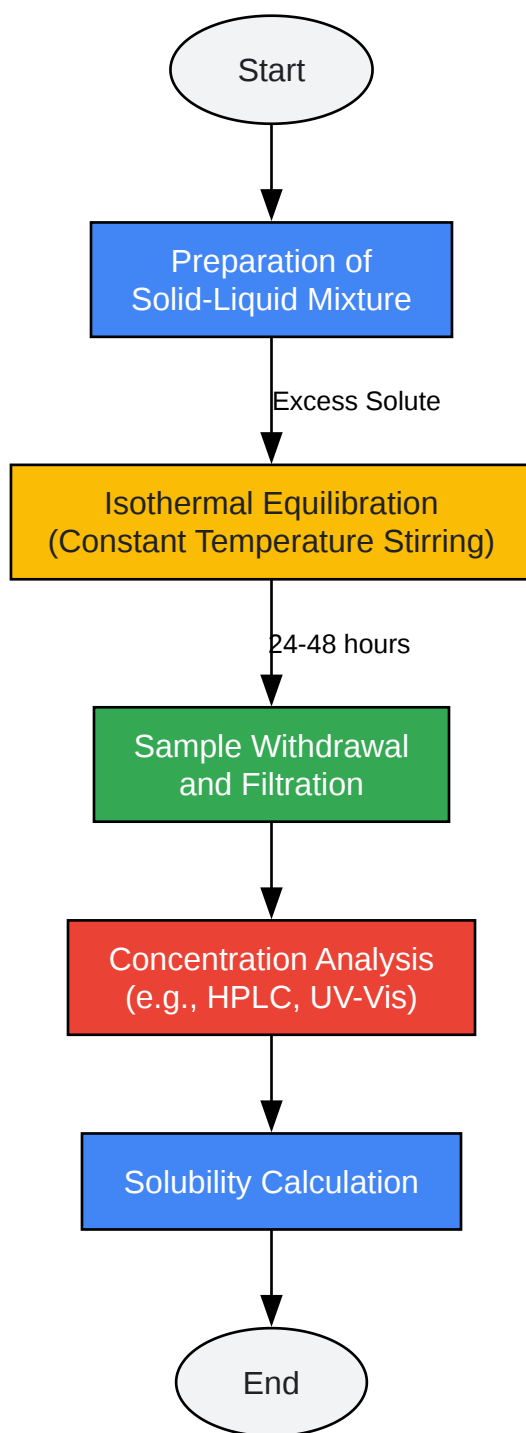
Procedure:

- A known mass of **2-Chloronicotinamide** and the solvent are added to the jacketed glass vessel.
- The solution is continuously stirred.
- The temperature of the system is gradually increased at a slow, constant rate (e.g., 0.1 K/min) using the programmable thermostatic bath.
- A laser beam is passed through the solution, and the intensity of the transmitted light is monitored by a receiver.
- As the temperature increases, the solid solute dissolves, and the turbidity of the solution decreases.

- The temperature at which the last solid particle dissolves, indicated by a sharp increase in the intensity of the transmitted light, is recorded as the saturation temperature for that specific composition.
- This process is repeated for different compositions of solute and solvent to generate a solubility curve.

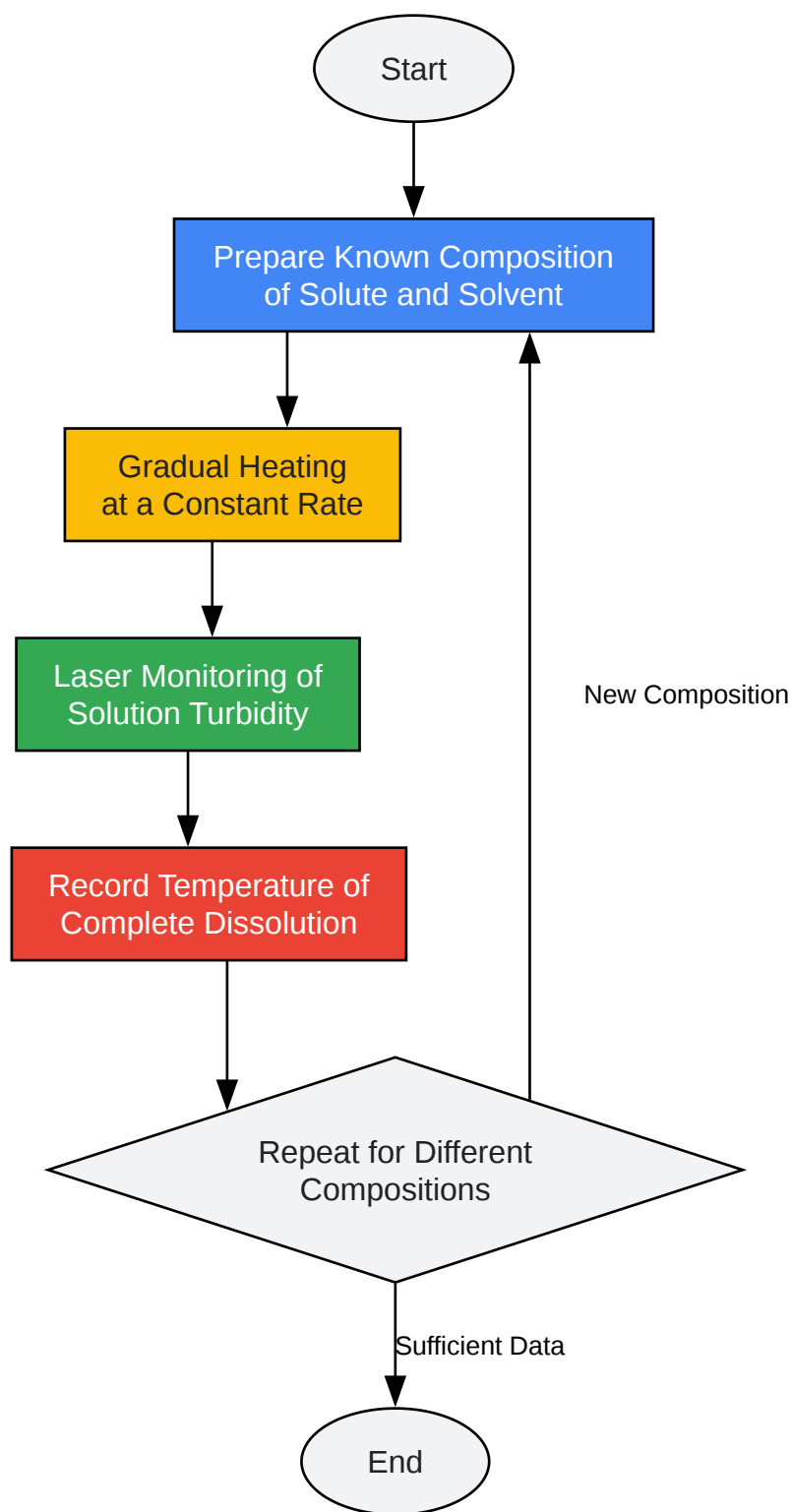
Diagrams

The following diagrams illustrate the experimental workflow for determining solubility.



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Caption: Workflow for the Isothermal Equilibrium Solubility Method.



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Caption: Workflow for the Dynamic Laser Monitoring Solubility Method.

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References

- 1. Solubility determination, molecular simulation and thermodynamic analysis of 2-chloronicotinamide in three binary solvents from 278.15 K to 328.15 K | CoLab [colab.ws]
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